

Preparation of MRT199665 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: MRT199665

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This document provides a detailed protocol for the preparation of a stock solution of **MRT199665**, a potent and selective inhibitor of MARK, SIK, and AMPK kinases. Accurate preparation of this stock solution is critical for ensuring reproducible and reliable experimental results in studies investigating its therapeutic potential, particularly in contexts such as acute myeloid leukemia (AML).^{[1][2][3]}

Introduction

MRT199665 is an ATP-competitive inhibitor with high potency against Microtubule Affinity Regulating Kinase (MARK), Salt-Inducible Kinase (SIK), and AMP-Activated Protein Kinase (AMPK) family members.^{[1][2][3][4]} Its mechanism of action involves the inhibition of phosphorylation of downstream targets, such as CRTC3 and MEF2C, leading to apoptosis in specific cancer cell lines.^{[1][3]} Given its role in fundamental cellular processes, precise and consistent preparation of **MRT199665** solutions is paramount for in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative information for the preparation of **MRT199665** stock solutions.

Parameter	Value	Source
Molecular Weight	469.58 g/mol	[5]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][6]
Storage of Solid	-20°C for up to 3 years	[5]
Storage of Stock Solution	-20°C for up to 1 year; -80°C for up to 2 years	[1][7]

Experimental Protocols

Materials

- **MRT199665** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes and sterile tips

Protocol for Preparing a 10 mM DMSO Stock Solution

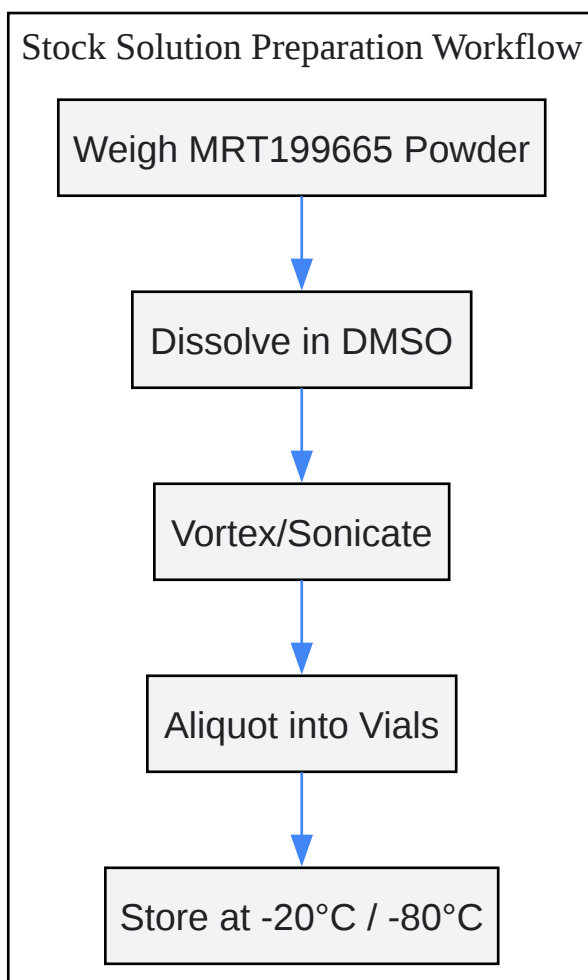
This protocol describes the preparation of a 10 mM stock solution of **MRT199665** in DMSO, a common starting concentration for in vitro experiments.

- Pre-weighing Preparation: Allow the vial of **MRT199665** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **MRT199665** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.6958 mg of **MRT199665**.
Calculation: $\text{Mass (mg)} = \text{Molarity (mM)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} = 10 \text{ mM} * 0.001 \text{ L} * 469.58 \text{ g/mol} = 4.6958 \text{ mg}$

- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **MRT199665** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][8]}
- Storage: Store the aliquots at -20°C or -80°C in a tightly sealed container, protected from light.^{[1][7]} When stored at -20°C, the solution should be used within one year; at -80°C, it can be stored for up to two years.^{[1][7]}

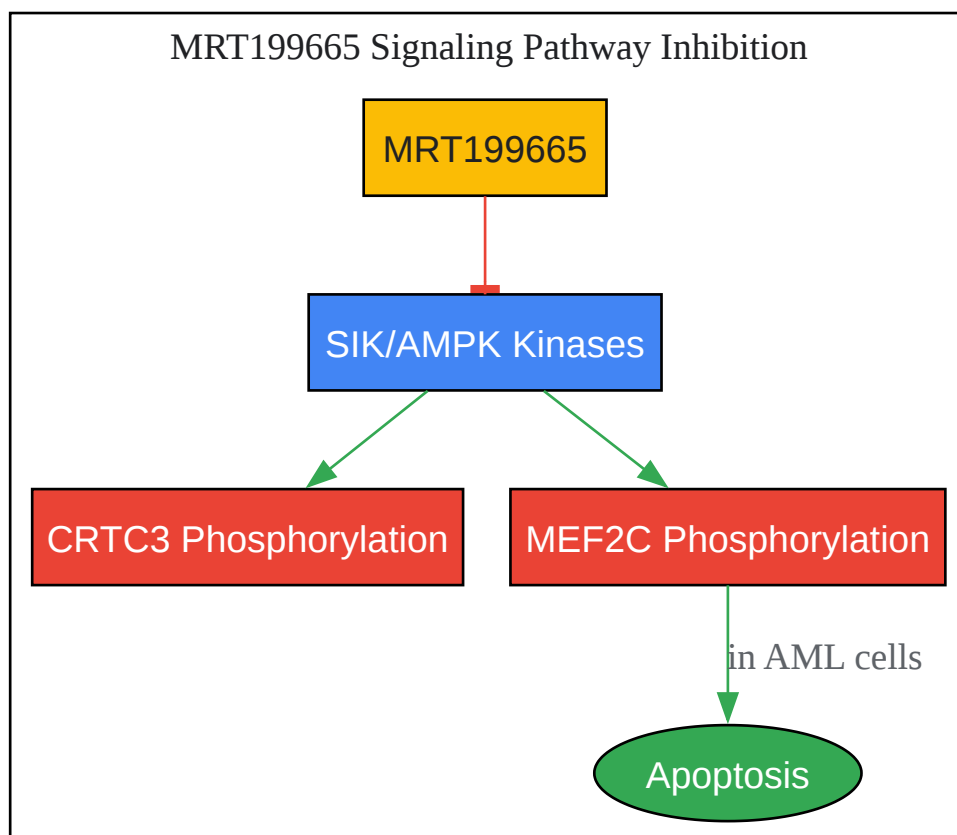
Visualization of Experimental Workflow and Signaling Pathway

The following diagrams illustrate the general workflow for preparing the **MRT199665** stock solution and its inhibitory effect on the SIK/AMPK signaling pathway.



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Caption: Workflow for **MRT199665** stock solution preparation.



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Caption: Inhibition of SIK/AMPK signaling by **MRT199665**.

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